An In-depth Technical Guide to Methyl Acetate-d6: Properties, Synthesis, and Applications

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Compound of Interest

Compound Name:	*Methyl Acetate-d6*
CAS No.:	*32113-85-2*
Cat. No.:	*B1434741*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Methyl Acetate-d6 (perdeuterated methyl acetate) is a stable, non-radioactive isotopic analog of methyl acetate where all six hydrogen atoms have been replaced with deuterium. This isotopic substitution imparts unique properties that make it an invaluable tool in various scientific disciplines, particularly in analytical and research chemistry. This technical guide provides a comprehensive overview of the physical and chemical properties of **Methyl Acetate-d6**, its synthesis, spectroscopic characterization, and its critical applications in research, with a focus on its utility for professionals in drug development.

Physicochemical Properties

The physical properties of **Methyl Acetate-d6** are very similar to its non-deuterated counterpart, methyl acetate. The primary difference lies in its molecular weight, which is increased due to the presence of six deuterium atoms.

Table 1: Physical and Chemical Properties of **Methyl Acetate-d6**

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Property	Value	Source
Chemical Formula	$C_3D_6O_2$	[1][2][3]
Molecular Weight	80.12 g/mol	[1][2][3]
CAS Number	32113-85-2	[1][2]
Appearance	Colorless liquid	[4][5]
Odor	Fragrant, fruity	[5]
Boiling Point	~57 °C (135 °F)	[6][7][8]
Melting Point	~-98 °C (-144 °F)	[5][6]
Density	~0.932 g/cm³ at 20 °C	[5]
Solubility in Water	~25% (20 °C)	[5]
Solubility in Organic Solvents	Miscible with most common organic solvents	[9]
Flash Point	-10 °C (14 °F)	[10][11]
Vapor Pressure	173 mmHg at 20 °C	[5][7]

Note: Some physical properties are approximated from the non-deuterated methyl acetate due to the limited availability of specific experimental data for the deuterated compound.

The deuteration of methyl acetate leads to a slight increase in its density compared to the non-deuterated form (0.932 g/cm³). The boiling and melting points are expected to be very close to those of methyl acetate. It is a highly flammable liquid and should be handled with appropriate safety precautions.[6][7][10]

Synthesis of **Methyl Acetate-d6**

The synthesis of **Methyl Acetate-d6** typically involves the Fischer esterification of deuterated acetic acid with deuterated methanol in the presence of an acid catalyst.[12][13][14][15]

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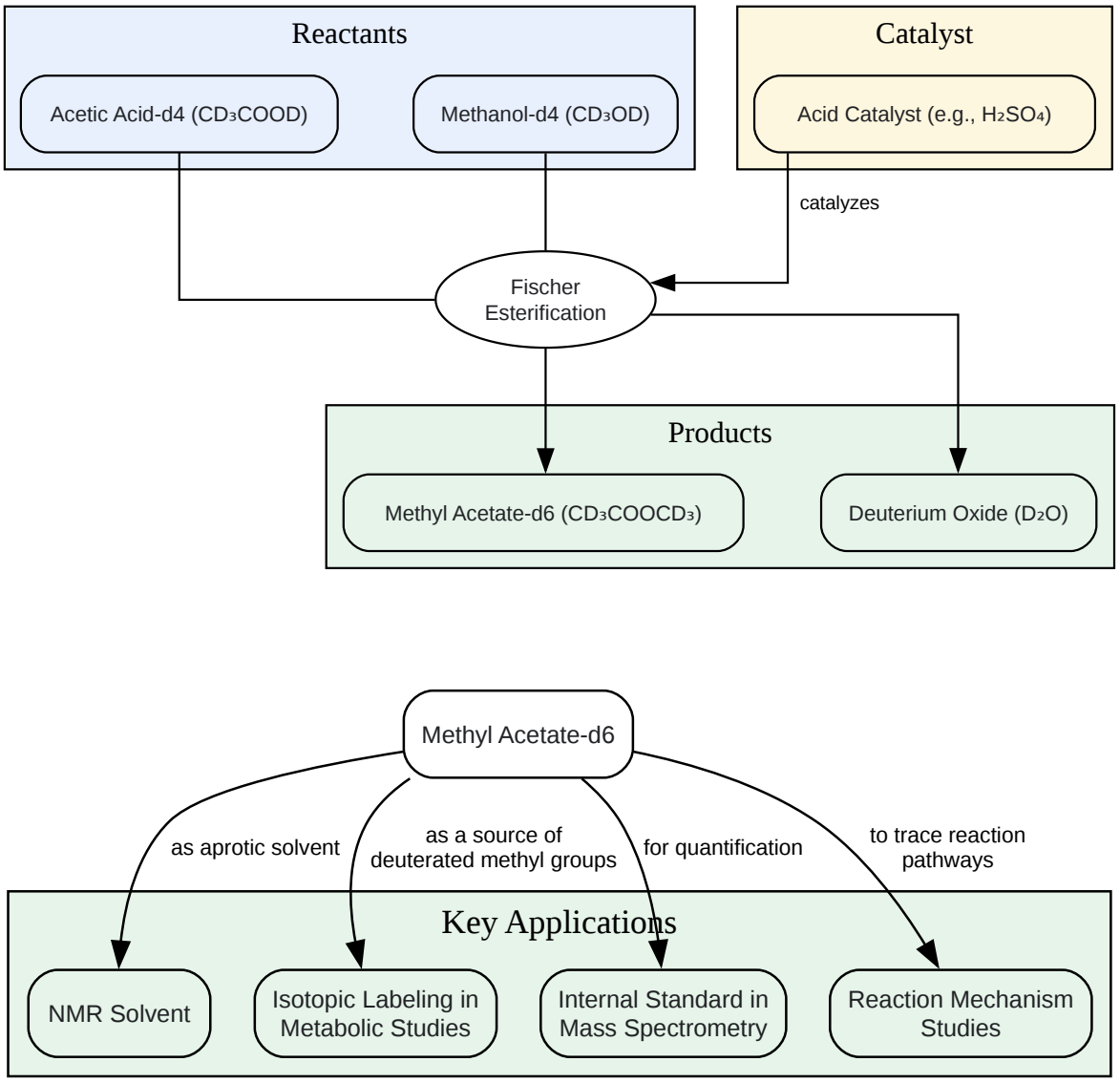

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Caption: Major applications of **Methyl Acetate-d6** in research.

- NMR Solvent: While not as common as other deuterated solvents like chloroform-d or DMSO-d6, **Methyl Acetate-d6** can be used as a non-protic solvent for NMR spectroscopy in specific applications where its solubility properties are advantageous. [16]* Isotopic Labeling in Metabolic Studies: **Methyl Acetate-d6** can serve as a source of deuterated methyl groups for in vivo or in vitro metabolic studies. By tracing the incorporation of the deuterium label

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into metabolites, researchers can elucidate biosynthetic pathways and study the kinetics of metabolic processes.

- Internal Standard for Mass Spectrometry: In quantitative analysis using mass spectrometry, such as in pharmacokinetic studies of drug candidates, **Methyl Acetate-d6** can be used as an internal standard. Its chemical properties are nearly identical to the non-labeled compound, but it is easily distinguishable by its higher mass, allowing for accurate quantification.

- Reaction Mechanism Studies: The kinetic isotope effect, where the rate of a reaction changes upon isotopic substitution, can be studied using **Methyl Acetate-d6**. This provides valuable insights into the mechanisms of chemical reactions, including those involved in drug metabolism and synthesis. [17]

Safety and Handling

Methyl Acetate-d6 is a highly flammable liquid and should be handled in a well-ventilated area, away from ignition sources. [6][18][19][20][21]It can cause serious eye irritation and may cause drowsiness or dizziness. [21]Appropriate personal protective equipment, including safety goggles, gloves, and a lab coat, should be worn when handling this compound. Store in a tightly closed container in a cool, dry, and well-ventilated place.

Conclusion

Methyl Acetate-d6 is a versatile and valuable tool for researchers and scientists, particularly in the field of drug development. Its unique isotopic properties enable a wide range of applications, from serving as a specialized NMR solvent to being a crucial component in metabolic and mechanistic studies. A thorough understanding of its physical and chemical properties, synthesis, and spectroscopic characteristics is essential for its effective and safe utilization in the laboratory.

References

- Sciencemadness Wiki. (2018, May 5). Methyl acetate. Retrieved from [Link]

- Istay Kimya. Applications Across Industries of Methyl Acetate. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- Occupational Safety and Health Administration (OSHA). METHYL ACETATE. Retrieved from [Link]
- Be Atex. Methyl acetate / $C_3H_6O_2$. Retrieved from [Link]
- Agilent. (2019, March 25). Methyl Acetate - Safety Data Sheet. Retrieved from [Link]
- ISCRE.org. synthesis and isolation of methyl acetate through heterogeneous catalysis with liquid/liquid-extraction. Retrieved from [Link]
- FooDB. (2010, April 8). Showing Compound Methyl acetate (FDB008125). Retrieved from [Link]
- Red Sea Energy. Methyl acetate. Retrieved from [Link]
- ChemBK. **METHYL ACETATE-D6**. Retrieved from [Link]
- Wikipedia. Methyl acetate. Retrieved from [Link]
- Journal of Chemical Technology and Metallurgy. (2020, December 15). OPTIMIZATION OF SYNTHESIS OF METHYL ACETATE FROM ACETIC ACID AND METHANOL USING MICROWAVE-ASSISTED ESTERIFICATION. Retrieved from [Link]
- Scribd. Production of Methylacetate. Retrieved from [Link]
- Chemsrc. **methyl acetate-d6** | CAS#:32113-85-2. Retrieved from [Link]
- YouTube. (2023, May 2). Methyl Acetate Synthesis. Retrieved from [Link]
- PubChem. **Methyl Acetate-d6**. Retrieved from [Link]
- WIPO Patentscope. WO/1983/003825 PROCESS FOR THE PREPARATION OF METHYL ACETATE. Retrieved from [Link]
- REMPEC. (2023, January 30). METHYL ACETATE. Retrieved from [Link]
- News. (2023, January 5). What Are the Uses of Methyl Acetate?. Retrieved from [Link]

© 2026 BenchChem. All rights reserved.

- Altiras. (2024, March 8). Methyl Acetate's Industrial Use and Sustainable Innovation. Retrieved from [Link]
- MDPI. Characterizing the Drug-Release Enhancement Effect of Surfactants on Megestrol-Acetate-Loaded Granules. Retrieved from [Link]
- EMBL-EBI. (2016, December 15). methyl acetate (CHEBI:77700). Retrieved from [Link]
- ResearchGate. (2025, August 6). Methyl Acetate and its singly deuterated isotopomers in the interstellar medium. Retrieved from [Link]
- PENTA. (2025, April 23). Methyl acetate. Retrieved from [Link]
- Chromservis. Deuterated - Solvents, Reagents & Accessories. Retrieved from [Link]

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Sources

- 1. Methyl Acetate-d6 | CAS 32113-85-2 | LGC Standards [lgcstandards.com]
- 2. Methyl Acetate-d6, TRC 10 mg | Buy Online | Toronto Research Chemicals | Fisher Scientific [fishersci.nl]
- 3. Methyl Acetate-d6 | C3H6O2 | CID 101869369 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. istaykimya.com [istaykimya.com]
- 5. Methyl acetate - Wikipedia [en.wikipedia.org]
- 6. cameochemicals.noaa.gov [cameochemicals.noaa.gov]
- 7. METHYL ACETATE | Occupational Safety and Health Administration [osha.gov]
- 8. rsenergys.com [rsenergys.com]
- 9. solventis.net [solventis.net]
- 10. METHYL ACETATE | CAMEO Chemicals | NOAA [cameochemicals.noaa.gov]

© 2026 BenchChem. All rights reserved.

- 11. agilent.com [agilent.com]
- 12. iscre.org [iscre.org]
- 13. scribd.com [scribd.com]
- 14. youtube.com [youtube.com]
- 15. WIPO - Search International and National Patent Collections [patentscope.wipo.int]
- 16. scs.illinois.edu [scs.illinois.edu]
- 17. The application of Methyl acetate_Chemicalbook [chemicalbook.com]
- 18. fishersci.com [fishersci.com]
- 19. sigmaaldrich.com [sigmaaldrich.com]
- 20. pentachemicals.eu [pentachemicals.eu]
- 21. cdhfinechemical.com [cdhfinechemical.com]

- To cite this document: BenchChem. [An In-depth Technical Guide to Methyl Acetate-d6: Properties, Synthesis, and Applications]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1434741/docs#an-in-depth-technical-guide-to-methyl-acetate-d6-properties-synthesis-and-applications]

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